

# Proper Disposal of Neobavaisoflavone: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Neobavaisoflavone

Cat. No.: B1678162

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **neobavaisoflavone**, a flavonoid compound utilized in various research and development applications. The following procedures are designed to ensure the safety of laboratory personnel and compliance with environmental regulations. Adherence to these guidelines is critical for minimizing risks associated with the handling and disposal of this chemical.

## Neobavaisoflavone: Chemical and Physical Properties

A comprehensive understanding of the chemical and physical properties of **neobavaisoflavone** is fundamental to its safe handling and disposal. The following table summarizes key data for this compound.

Property	Value
Molecular Formula	C <sub>20</sub> H <sub>18</sub> O <sub>4</sub>
Molecular Weight	322.4 g/mol
Appearance	White to Pale reddish yellow Crystal - Powder
Melting Point	197°C
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone
CAS Number	41060-15-5

## Step-by-Step Disposal Protocol for Neobavaisoflavone

The following protocol outlines the recommended procedures for the safe disposal of **neobavaisoflavone** and associated waste materials. This protocol is based on established best practices for laboratory chemical waste management and specific information from the substance's Safety Data Sheet (SDS).

### 1. Personal Protective Equipment (PPE) and Safety Precautions:

- Always wear appropriate PPE, including safety glasses, chemical-resistant gloves, and a lab coat, when handling **neobavaisoflavone**.
- Conduct all handling and disposal procedures in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust particles.
- Ensure a safety shower and eye wash station are readily accessible.

### 2. Waste Segregation and Collection:

- Solid **Neobavaisoflavone** Waste:
  - Collect pure, unadulterated **neobavaisoflavone** waste in a dedicated, clearly labeled, and sealable container.

- The container should be made of a material compatible with isoflavones (e.g., high-density polyethylene - HDPE).
- Contaminated Labware and Debris:
  - Any materials that have come into contact with **neobavaisoflavone**, such as pipette tips, gloves, and weighing papers, must be treated as hazardous waste.
  - Collect these items in a separate, puncture-resistant, and clearly labeled hazardous waste container.
- **Neobavaisoflavone** Solutions:
  - Solutions of **neobavaisoflavone**, particularly those in combustible solvents, should be collected in a designated, sealed, and properly labeled solvent waste container.
  - Do not mix with incompatible waste streams.

### 3. Disposal Methodology:

- The primary recommended disposal method for **neobavaisoflavone** is incineration.[\[1\]](#)
- The material may be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber system.[\[1\]](#)
- Recycling of the chemical is a possibility, if feasible.[\[1\]](#)
- Crucially, all disposal activities must be conducted in strict accordance with all applicable federal, state, and local environmental regulations.[\[1\]](#) Consult your institution's Environmental Health and Safety (EHS) department for specific guidance and to arrange for professional waste disposal services.

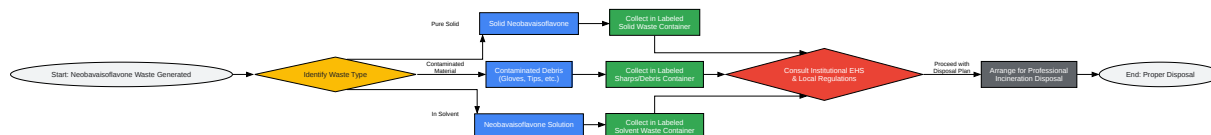
### 4. Emergency Procedures for Spills:

- In the event of a spill, evacuate non-essential personnel from the area.
- Wearing appropriate PPE, carefully sweep up the solid material, taking care not to create dust.

- Collect the spilled material into a sealed container for disposal as hazardous waste.
- Clean the spill area with a suitable solvent and decontaminate the surface.

## Neobavaisoflavone Disposal Decision Pathway

The following diagram illustrates the decision-making process for the proper disposal of **neobavaisoflavone** waste.



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## References

- 1. Neobavaisoflavone | CAS:41060-15-5 | Flavonoids | High Purity | Manufacturer BioCrick [biocrick.com]
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